

# Personal protective equipment for handling 3-chloro-N,N-dimethylpropanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-chloro-N,N-dimethylpropanamide

Cat. No.: B096768

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## Essential Safety and Handling of 3-chloro-N,N-dimethylpropanamide

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This document provides essential safety and logistical information for the use of **3-chloro-N,N-dimethylpropanamide** (CAS: 17268-49-4), including personal protective equipment (PPE), operational procedures, and disposal plans.

## Hazard Identification and Personal Protective Equipment

**3-chloro-N,N-dimethylpropanamide** is classified as a hazardous substance. Based on available safety data, the following pictograms and hazard statements apply:

Pictogram:

- GHS07: Harmful

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound:

| PPE Category             | Required Equipment               | Specifications  |
|--------------------------|----------------------------------|---|
| Eye and Face Protection  | Safety goggles with side-shields | Must conform to EN 166 (EU) or NIOSH (US) standards.  |
| Hand Protection          | Protective gloves                | Chemically resistant (e.g., nitrile, neoprene).   |
| Skin and Body Protection | Impervious clothing              | Laboratory coat, long pants, and closed-toe shoes.  |
| Respiratory Protection   | Suitable respirator              | Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator. |

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial to ensure safety during the handling of **3-chloro-N,N-dimethylpropanamide**.

- Preparation:
  - Work in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation.
  - Ensure that a safety shower and eyewash station are readily accessible.
  - Assemble all necessary equipment and reagents before commencing work.

- Don all required personal protective equipment as specified in the table above.
- Handling:
  - Avoid inhalation of vapors or mists.
  - Prevent contact with skin and eyes.
  - Do not eat, drink, or smoke in the work area.
  - Wash hands thoroughly after handling the compound.
- In Case of Exposure:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
  - Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
  - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

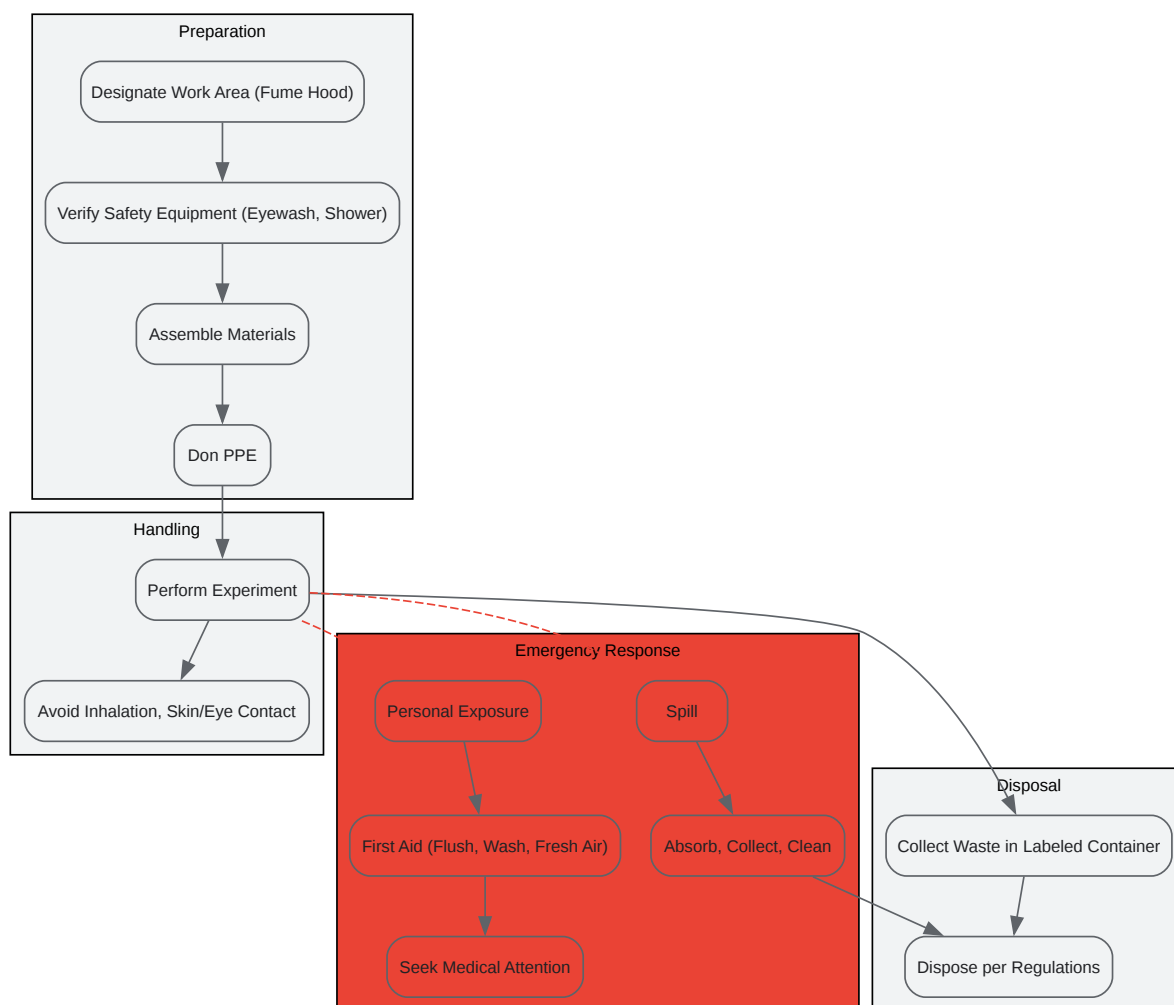
## Disposal Plan

Proper disposal of **3-chloro-N,N-dimethylpropanamide** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect waste in a designated, properly labeled, and sealed container.
  - Do not mix with other waste streams unless compatibility is confirmed.
- Container Disposal:

- Dispose of the substance and its container in accordance with all applicable local, state, and federal regulations.
- Spill Management:
  - In the event of a spill, evacuate the area.
  - Wear appropriate PPE, including respiratory protection.
  - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
  - Collect the absorbed material into a sealed container for disposal.
  - Clean the spill area thoroughly with a suitable solvent.

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **3-chloro-N,N-dimethylpropanamide**.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)